

# Essential Safety and Logistical Information for Handling Eleclazine Hydrochloride

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## Compound of Interest

Compound Name: Eleclazine hydrochloride

Cat. No.: B8068773

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides comprehensive, immediate safety and logistical guidance for **Eleclazine hydrochloride**, including operational and disposal plans, to foster a secure research environment.

## Chemical and Physical Properties

Property	Value
Synonyms	GS-6615 hydrochloride
Formula	$C_{21}H_{17}ClF_3N_3O_3$
Molecular Weight	451.83 g/mol
Appearance	Solid
CAS Number	1448754-43-5

## Hazard Identification and Classification

**Eleclazine hydrochloride** is classified with the following hazards:

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Warning

Precautionary Statements:

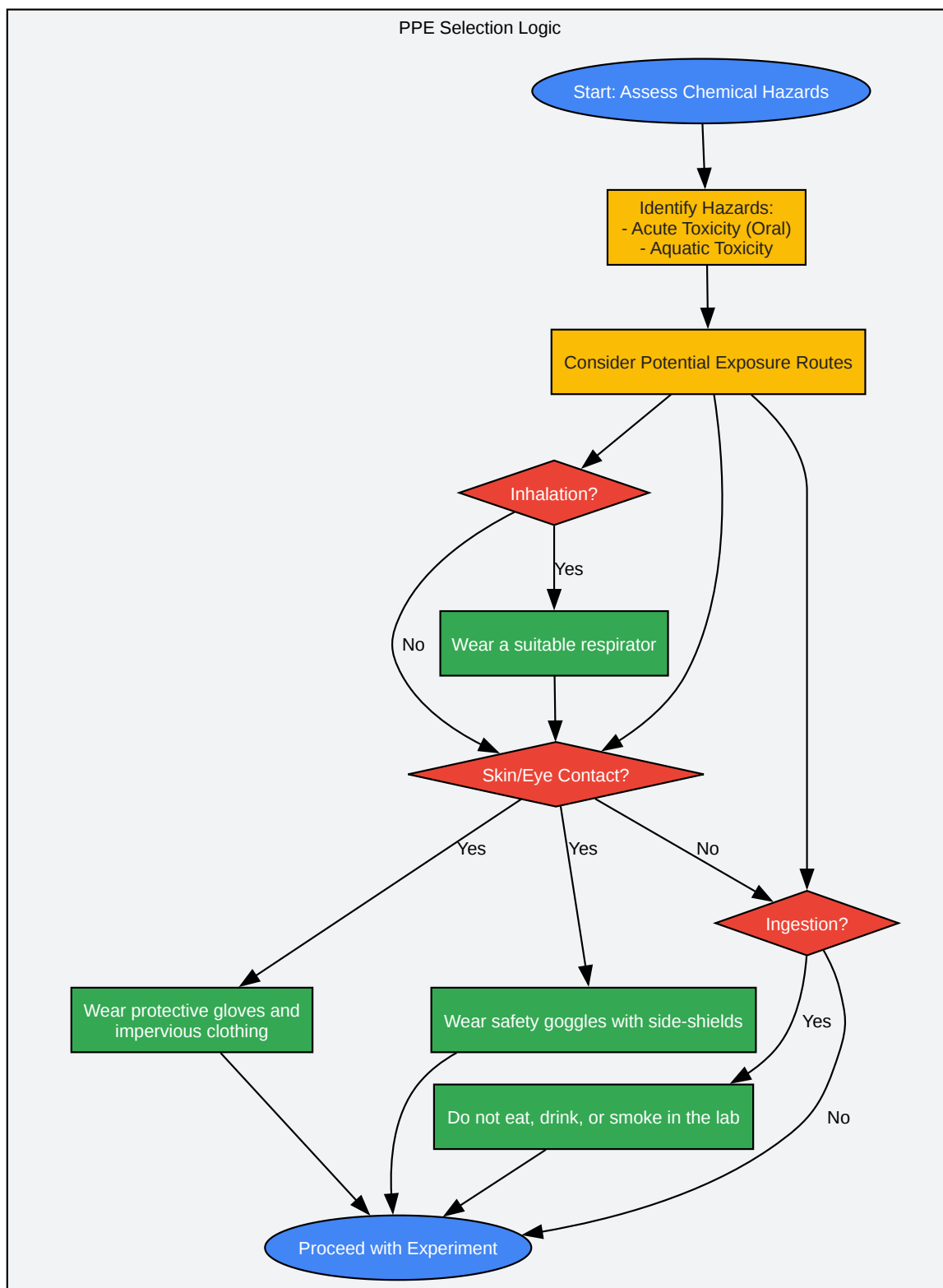
- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P391: Collect spillage.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is essential for the safe handling of **Eleclazine hydrochloride**.[\[1\]](#)

Protection Type	Recommended Equipment
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (e.g., nitrile rubber)
Skin and Body Protection	Impervious clothing, lab coat
Respiratory Protection	Suitable respirator (use in well-ventilated areas)

The selection of appropriate PPE is a critical step in ensuring laboratory safety. The following diagram outlines the decision-making process for PPE selection when handling chemical substances like **Eleclazine hydrochloride**.



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Caption: PPE selection workflow for **Eleclazine hydrochloride**.

## Operational Plans: Handling and Storage

### Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Protect from light.
- Recommended storage temperatures:
  - Powder: -20°C[\[1\]](#)
  - In solvent: -80°C[\[1\]](#)

## Experimental Protocols: Solution Preparation

### Stock Solution Preparation (General Protocol):

- **Eleclazine hydrochloride** is often dissolved in DMSO to prepare a concentrated stock solution.[\[2\]](#)
- For a 10 mM stock solution, for example, dissolve the appropriate mass of **Eleclazine hydrochloride** in the calculated volume of DMSO. Sonication may be required to fully dissolve the solid.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

- Store stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[3\]](#)

#### Working Solution Preparation:

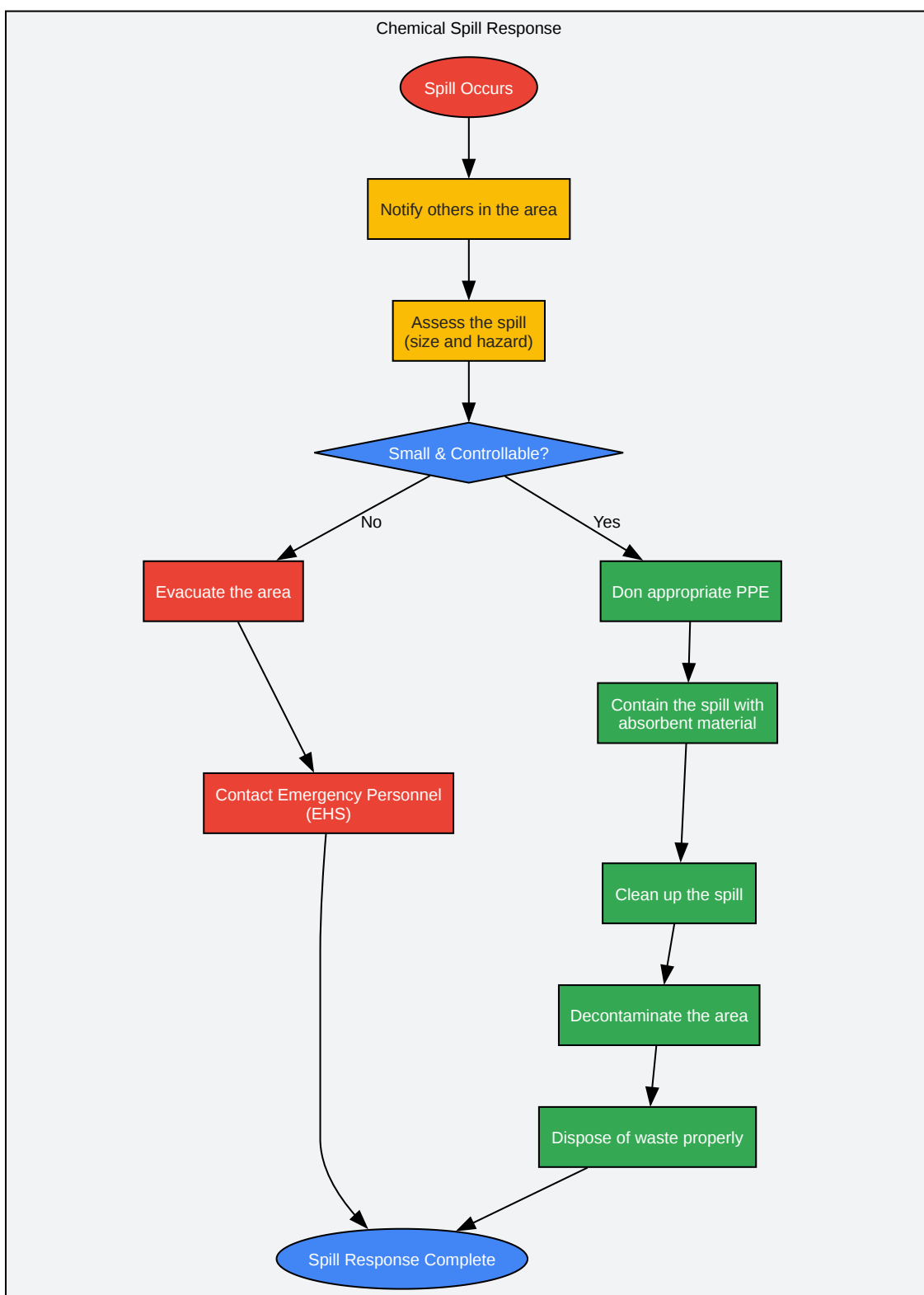
- For in vitro cell experiments, dilute the DMSO stock solution with cell culture medium, PBS, or physiological saline. Ensure the final DMSO concentration does not exceed 0.1% to avoid solvent-induced cellular effects.[\[2\]](#)
- For in vivo experiments, a common formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline. The solvents should be added sequentially, ensuring the solution is clear before adding the next solvent. It is recommended to prepare the working solution immediately before use.

## Emergency Procedures

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention.[\[1\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: If swallowed, wash out mouth with water provided the person is conscious. Call a physician or poison control center immediately. Do NOT induce vomiting.[\[1\]](#)

Spill Response: In the event of a spill, follow these procedures to ensure safety and proper cleanup.



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Eleclazine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8068773#personal-protective-equipment-for-handling-eleclazine-hydrochloride]

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